

# matrix metalloproteinase-13 inhibitor T-26c

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: T-26c

CAS No.: 869296-13-9

Cat. No.: S544360

Get Quote

## Quantitative Biochemical Data of T-26c

The table below summarizes key biochemical and pharmacological properties of **T-26c** from vendor specifications and peer-reviewed literature.

Property	Value / Description
<b>Molecular Target</b>	Matrix Metalloproteinase-13 (MMP-13) [1] [2] [3]
<b>IC<sub>50</sub> (Potency)</b>	6.75 - 6.9 pM (cell-free assay) [1] [2] [4]
<b>Selectivity</b>	>2,600-fold selectivity for MMP-13 over other related metalloenzymes (e.g., MMP-1, -7, -9, -14) [1] [2]
<b>Molecular Weight</b>	479.51 g/mol (free acid); 523.47 g/mol (disodium salt) [1] [3]
<b>CAS Number</b>	869296-13-9 (free acid); 869298-22-6 (disodium salt) [1] [3]
<b>In Vitro Activity</b>	87.4% inhibition of collagen breakdown in IL-1 $\beta$ /oncostatin M-stimulated cartilage at 0.1 $\mu$ M [1]
<b>In Vivo PK (Guinea Pig)</b>	Well absorbed; Disodium salt formulation shows AUC=8357 ng·h/mL and Cmax=1445 ng/mL at 10-20 mg/kg oral dose [1]

## Experimental Protocols and Biological Evidence

### In Vitro Cartilage Degradation Assay

This protocol demonstrates the compound's functional efficacy in a disease-relevant model [1].

- **Experimental Setup:** Use bovine nasal septum cartilage explants. Stimulate the explants with a combination of **IL-1 $\beta$**  and **oncostatin M** to induce pathological collagen degradation.
- **Treatment:** Apply **T-26c** to the culture medium. A concentration of **0.1  $\mu$ M** is cited as effective.
- **Outcome Measurement:** Measure the inhibition of collagen breakdown. In the cited study, **T-26c** achieved **87.4% inhibition** at 0.1  $\mu$ M [1].

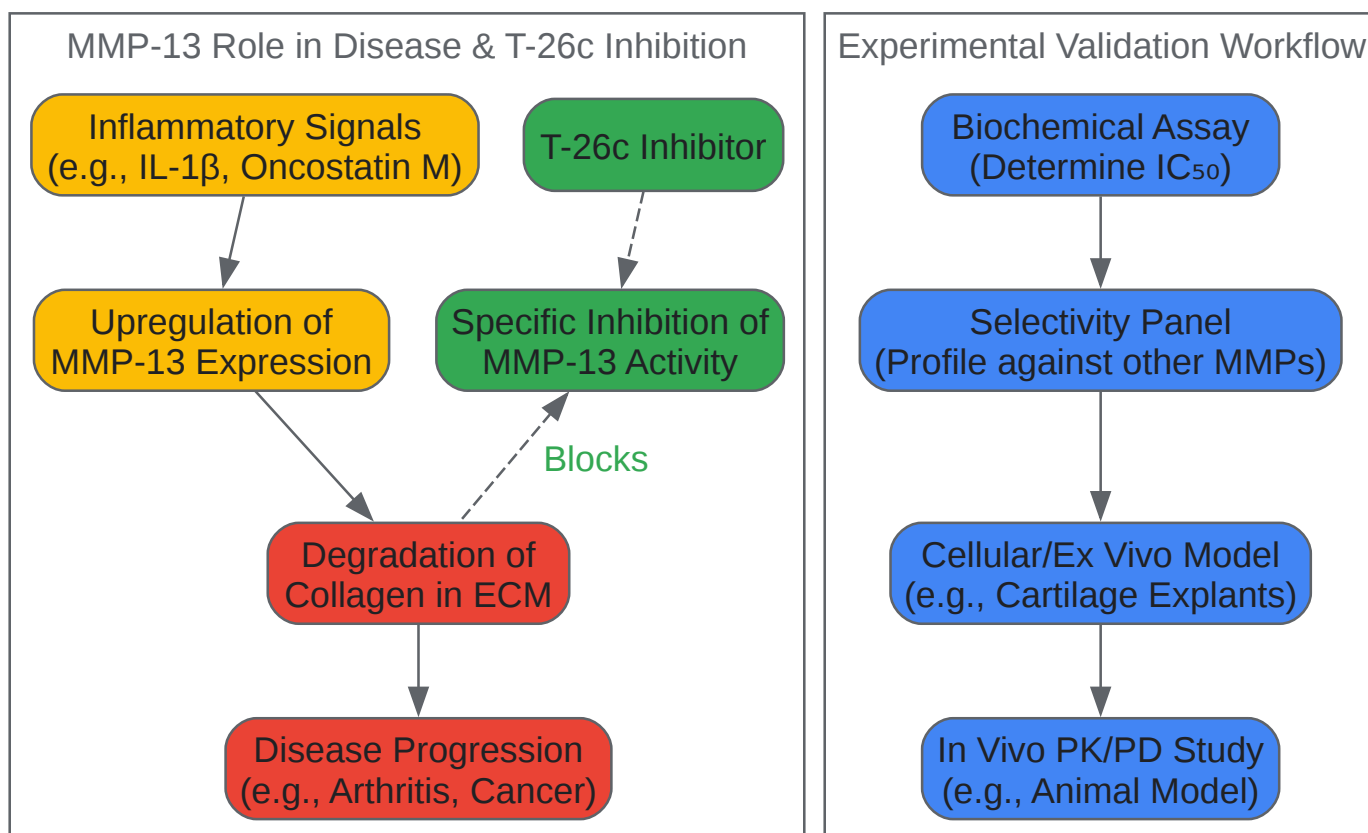
### In Vivo Pharmacokinetic (PK) Study

This protocol outlines how the oral bioavailability of **T-26c** was evaluated [1].

- **Model:** Guinea pigs.
- **Dosing:** Administer **T-26c** via oral gavage at a dose of **10-20 mg/kg**. The **disodium salt formulation** is recommended for improved absorption.
- **PK Analysis:** Collect plasma samples at various time points. Analyze the data to determine key parameters:
  - **AUC (Area Under the Curve):** 8357 ng·h/mL (disodium salt) vs. 6478 ng·h/mL (free acid).
  - **Cmax (Max Concentration):** 1445 ng/mL (disodium salt) vs. 911 ng/mL (free acid) [1].

## Mechanism of Action and Experimental Workflow

The diagram below illustrates the role of MMP-13 in disease and how **T-26c** inhibits it, along with a general workflow for experimental validation.



[Click to download full resolution via product page](#)

## Key Considerations for Researchers

- **Off-target Selectivity:** While exceptionally selective for MMP-13, **T-26c** does inhibit other MMPs at higher concentrations. For accurate interpretation, profile key off-targets like **MMP2 (IC<sub>50</sub> = 18 nM)** and **MMP10 (IC<sub>50</sub> = 160 nM)** in your experimental system [4].
- **Optimal Formulation:** The **disodium salt** form of **T-26c** offers superior **oral bioavailability** in animal models compared to the free acid [1] [3].
- **Solubility and Storage:** **T-26c** is soluble in DMSO (e.g., ~36 mg/mL) [5]. For stability, store lyophilized powder at -20°C in a desiccated environment. Aliquot DMSO stock solutions to avoid repeated freeze-thaw cycles [1] [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. T-26c | MMP-13 Inhibitor [medchemexpress.com]
2. T-26c | MMP inhibitor | Mechanism | Concentration [selleckchem.com]
3. T 26c disodium salt | Matrix Metalloproteases [tocris.com]
4. Probe T-26c [chemicalprobes.org]
5. T-26c | matrix metalloproteinase-13 (MMP-13) inhibitor [adooq.com]

To cite this document: Smolecule. [matrix metalloproteinase-13 inhibitor T-26c]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544360#matrix-metalloproteinase-13-inhibitor-t-26c>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)